

Dacomitinib Impurity C reference standard preparation

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Compound of Interest

Compound Name: Dacomitinib Impurity C

CAS No.: 869199-69-9

Cat. No.: B14756421

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Application Note: Preparation, Isolation, and Characterization of **Dacomitinib Impurity C** Reference Standard

Introduction & Regulatory Rationale

Dacomitinib (trade name Vizimpro) is an irreversible, second-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) utilized primarily for the treatment of metastatic non-small cell lung cancer (NSCLC)[1],[2]. During the synthesis, formulation, and storage of the active pharmaceutical ingredient (API), various process-related impurities and degradation products can emerge[1]. Regulatory frameworks (e.g., ICH Q3A/Q3B guidelines) mandate the rigorous identification, synthesis, and analytical control of these impurities to ensure drug safety and efficacy.

Dacomitinib Impurity C (CAS: 869199-69-9) is a critical process-related impurity. Structurally, it is the 7-ethoxy analogue of Dacomitinib[3]. This impurity typically arises either from the presence of ethoxy-substituted starting materials during the synthesis of the quinazoline core or via transesterification side-reactions if ethanol is used improperly during early synthetic steps.

Physicochemical Properties

The quantitative and structural data for **Dacomitinib Impurity C** are summarized in Table 1[3], [4].

Table 1: Physicochemical Profile of **Dacomitinib Impurity C**

Property	Value
Chemical Name	(E)-N-(4-((3-chloro-4-fluorophenyl)amino)-7-ethoxyquinazolin-6-yl)-4-(piperidin-1-yl)but-2-enamide
CAS Registry Number	869199-69-9
Molecular Formula	C25H27ClFN5O2
Molecular Weight	483.97 g/mol
Appearance	Pale yellow to off-white solid

Synthetic Strategy and Causality

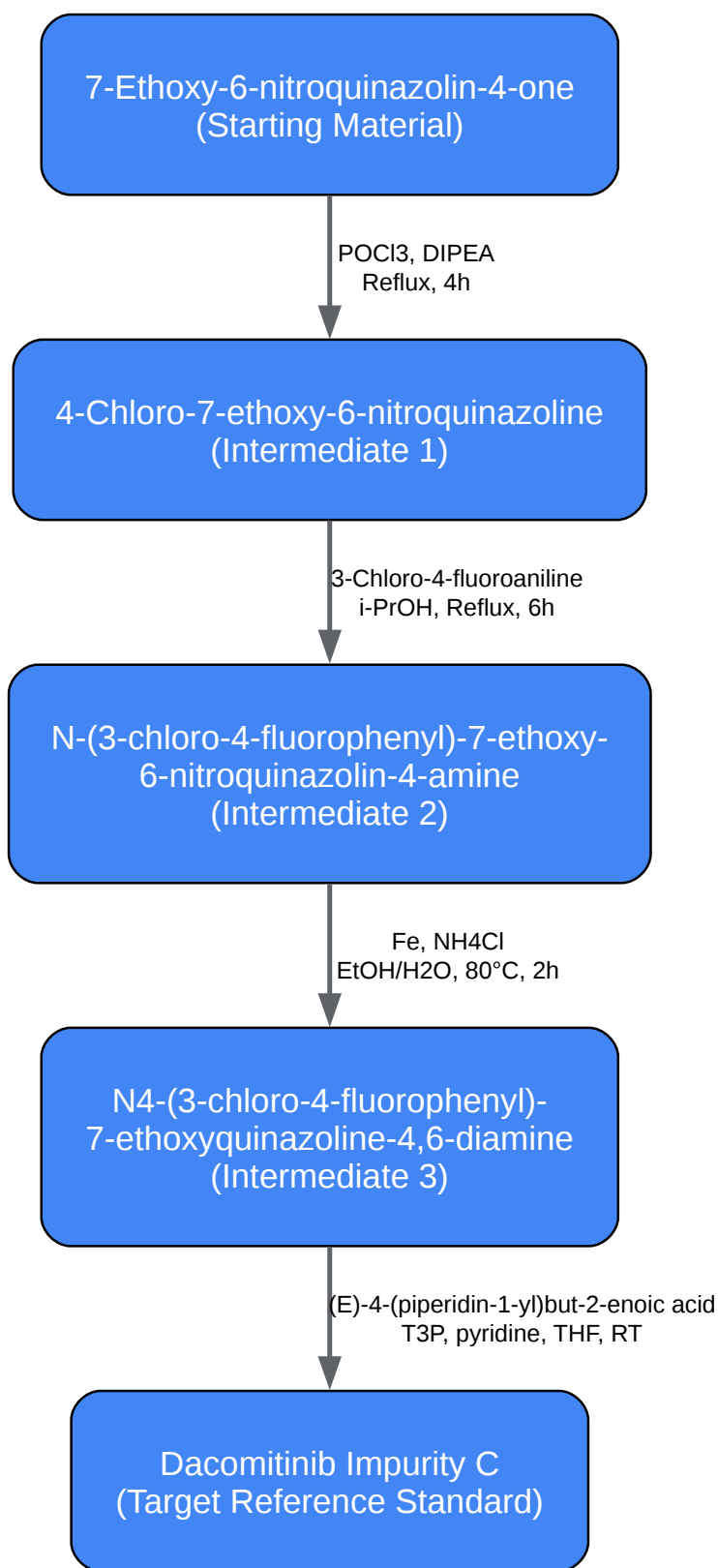
The preparation of the **Dacomitinib Impurity C** reference standard follows a convergent, four-step synthetic pathway mimicking the commercial synthesis of the API[2], but utilizing a 7-ethoxy-substituted precursor.

- **Step 1 (Chlorination):** 7-Ethoxy-6-nitroquinazolin-4-one is treated with Phosphorus oxychloride (POCl₃). N,N-Diisopropylethylamine (DIPEA) is used as a non-nucleophilic base to neutralize the generated HCl, driving the reaction forward while preventing acidic degradation of the quinazoline core.
- **Step 2 (S_NAr Coupling):** The resulting 4-chloro intermediate undergoes nucleophilic aromatic substitution with 3-chloro-4-fluoroaniline. Isopropanol is selected as the solvent because it provides the optimal reflux temperature (82°C) for this coupling without causing unwanted solvolysis.
- **Step 3 (Nitro Reduction):**Crucial Causality: While catalytic hydrogenation (e.g., Pd/C, H₂) is common in API synthesis[2], it poses a high risk of hydrodehalogenation at the 3-chloro

position of the aniline moiety. Therefore, a chemoselective reduction using Iron powder and Ammonium Chloride (Fe/NH₄Cl) is employed. This guarantees the quantitative reduction of the nitro group to an amine while preserving the aryl chloride intact.

- Step 4 (Amidation): The final step involves coupling the newly formed amine with (E)-4-(piperidin-1-yl)but-2-enoic acid. Propylphosphonic anhydride (T3P) is utilized as the coupling agent^[2]. T3P is superior to traditional agents like EDC/HOBt here because it minimizes side reactions (such as Michael addition to the

-unsaturated system) and yields strictly water-soluble byproducts, enabling a highly pure reference standard post-aqueous workup.



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Figure 1: Four-step synthetic workflow for the preparation of **Dacomitinib Impurity C**.

Detailed Experimental Protocols

4.1. Step 1 & 2: Synthesis of Intermediate 2

- Chlorination: Suspend 7-ethoxy-6-nitroquinazolin-4-one (10.0 g) in POCl₃ (50 mL). Add DIPEA (5 mL) dropwise at 0°C.
- Reflux the mixture at 105°C for 4 hours. In-process control (IPC): Monitor by TLC (Ethyl Acetate:Hexane 1:1) until the starting material is entirely consumed.
- Concentrate the mixture under reduced pressure to remove excess POCl₃. Quench the residue cautiously with ice-cold water and extract with Dichloromethane (DCM). Dry the organic layer over Na₂SO₄ and evaporate to yield Intermediate 1.
- Coupling: Dissolve Intermediate 1 in Isopropanol (100 mL). Add 3-chloro-4-fluoroaniline (1.1 equivalents).
- Reflux the mixture at 82°C for 6 hours. Cool to room temperature. The product (Intermediate 2) will precipitate out of solution. Filter, wash with cold Isopropanol, and dry under vacuum.

4.2. Step 3: Chemoselective Reduction

- Suspend Intermediate 2 (10.0 g) in a mixture of Ethanol (80 mL) and Water (20 mL).
- Add Iron powder (5.0 equivalents) and Ammonium Chloride (2.0 equivalents).
- Heat the suspension to 80°C for 2 hours. IPC: LC-MS must show complete disappearance of the nitro mass[M+H]⁺ and the appearance of the amine mass.
- Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad thoroughly with hot ethanol.
- Concentrate the filtrate, dilute with water, and extract with Ethyl Acetate. Dry and concentrate to yield Intermediate 3 (N4-(3-chloro-4-fluorophenyl)-7-ethoxyquinazoline-4,6-diamine).

4.3. Step 4: Amidation with T3P

- Dissolve (E)-4-(piperidin-1-yl)but-2-enoic acid hydrochloride (1.2 eq) in anhydrous THF (50 mL). Add Pyridine (3.0 eq) and stir for 15 minutes.
- Add T3P (50% solution in Ethyl Acetate, 1.5 eq) dropwise at 0°C. Stir for 30 minutes to form the active ester[2].
- Add Intermediate 3 (1.0 eq) dissolved in THF (20 mL) dropwise. Allow the reaction to warm to room temperature and stir for 12 hours.
- Self-Validation: Quench a 100 µL aliquot in water/acetonitrile and analyze via HPLC. Proceed to workup only when conversion is >98%.
- Quench the reaction with saturated aqueous NaHCO₃. Extract with Ethyl Acetate (3 x 50 mL). Wash the combined organic layers with brine, dry over Na₂SO₄, and concentrate.

4.4. Step 5: Preparative HPLC Purification To achieve reference standard grade purity (>99.5%), purify the crude product using Preparative RP-HPLC.

- Column: C18 Preparative Column (e.g., 250 x 21.2 mm, 10 µm).
- Mobile Phase: Water (0.1% TFA) : Acetonitrile (Gradient 10% to 60% ACN over 30 min).
- Recovery: Pool pure fractions, neutralize with aqueous ammonia, extract with DCM, and lyophilize to obtain **Dacomitinib Impurity C** as an off-white powder.

Analytical Characterization & Validation

To validate the purity of the synthesized reference standard, a stability-indicating RP-HPLC method is employed. This method is adapted from established protocols capable of resolving Dacomitinib from its structurally similar impurities[5],[6]. Due to the replacement of the methoxy group with an ethoxy group, Impurity C exhibits slightly higher lipophilicity, resulting in a predictable shift in retention time compared to the API.

Table 2: Stability-Indicating RP-HPLC Conditions[6]

Parameter	Specification
Column	Agilent ZORBAX Eclipse (250 × 4.6 mm, 5 µm)
Mobile Phase	0.1 M Sodium Perchlorate (pH 5.6) : Acetonitrile (20:80, v/v)
Elution Mode	Isocratic
Flow Rate	1.0 mL/min
Detection Wavelength	UV at 253 nm
Column Temperature	25°C
Expected Retention Time	~6.5 - 7.0 min (Impurity C elutes after Dacomitinib [5.8 min])

Structural Confirmation:

- LC-MS/MS: ESI+ mode should display a molecular ion peak $[M+H]^+$ at m/z 484.1, confirming the theoretical molecular weight of 483.97 g/mol [3].
- ¹H-NMR (400 MHz, DMSO-d₆): Key diagnostic peaks must include the ethoxy group signals: a triplet near 1.45 ppm (3H, -CH₃) and a quartet near 4.25 ppm (2H, -OCH₂-). This definitively distinguishes Impurity C from the singlet methoxy peak (~3.95 ppm) characteristic of Dacomitinib.

Conclusion

The described protocol provides a robust, self-validating framework for the synthesis and characterization of **Dacomitinib Impurity C**. By utilizing highly chemoselective reagents (Fe/NH₄Cl, T3P) and validating the final product via a stability-indicating RP-HPLC method, laboratories can reliably produce this reference standard to meet rigorous ICH Q3A/Q3B compliance requirements for API impurity profiling.

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